

Molecular weight and formula of 8-Bromo-2-methoxyquinoline

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Compound of Interest

Compound Name: 8-Bromo-2-methoxyquinoline

Cat. No.: B179713

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An In-depth Technical Guide to 8-Bromo-2-methoxyquinoline

This technical guide provides a comprehensive overview of the chemical and physical properties of **8-Bromo-2-methoxyquinoline**. It is intended for researchers, scientists, and drug development professionals who are interested in the synthesis, characterization, and potential applications of this heterocyclic compound.

Core Chemical and Physical Data

8-Bromo-2-methoxyquinoline is a halogenated derivative of methoxyquinoline. The presence of the bromine atom and the methoxy group on the quinoline core significantly influences its physicochemical properties and reactivity.

Property	Value
Molecular Formula	C ₁₀ H ₈ BrNO
Molecular Weight	238.08 g/mol [1]
CAS Number	146564-18-3[1]
Predicted Boiling Point	312.6 ± 22.0 °C[1]
Predicted Density	1.516 ± 0.06 g/cm ³ [1]
Predicted pKa	0.53 ± 0.50[1]

Experimental Protocols

While a specific, peer-reviewed synthesis protocol for **8-Bromo-2-methoxyquinoline** is not readily available in the current literature, a plausible methodology can be adapted from established procedures for structurally similar compounds, such as the synthesis of 5-bromo-8-methoxyquinoline[2].

Proposed Synthesis of 8-Bromo-2-methoxyquinoline

This proposed protocol describes the electrophilic bromination of 2-methoxyquinoline.

Materials and Reagents:

- 2-methoxyquinoline
- Bromine (Br₂)
- Dichloromethane (CH₂Cl₂)
- Chloroform (CHCl₃)
- 5% Sodium Bicarbonate (NaHCO₃) solution
- Anhydrous Sodium Sulfate (Na₂SO₄)
- Ethyl Acetate

- Hexane

Procedure:

- A solution of 2-methoxyquinoline (1 equivalent) is prepared in distilled dichloromethane (CH_2Cl_2) in a round-bottom flask, protected from light.
- A solution of bromine (1.1 equivalents) in chloroform is added dropwise to the 2-methoxyquinoline solution over a period of 10 minutes at ambient temperature.
- The reaction mixture is stirred for 48 hours, and the progress is monitored by Thin Layer Chromatography (TLC)[2].
- Upon completion of the reaction, the organic layer is washed three times with a 5% sodium bicarbonate solution to neutralize any remaining acid[2].
- The organic layer is then dried over anhydrous sodium sulfate and the solvent is removed under reduced pressure to yield the crude product[2].
- The crude **8-Bromo-2-methoxyquinoline** is purified by column chromatography on a short alumina column, eluting with a 1:3 mixture of ethyl acetate and hexane to yield the final product[2].

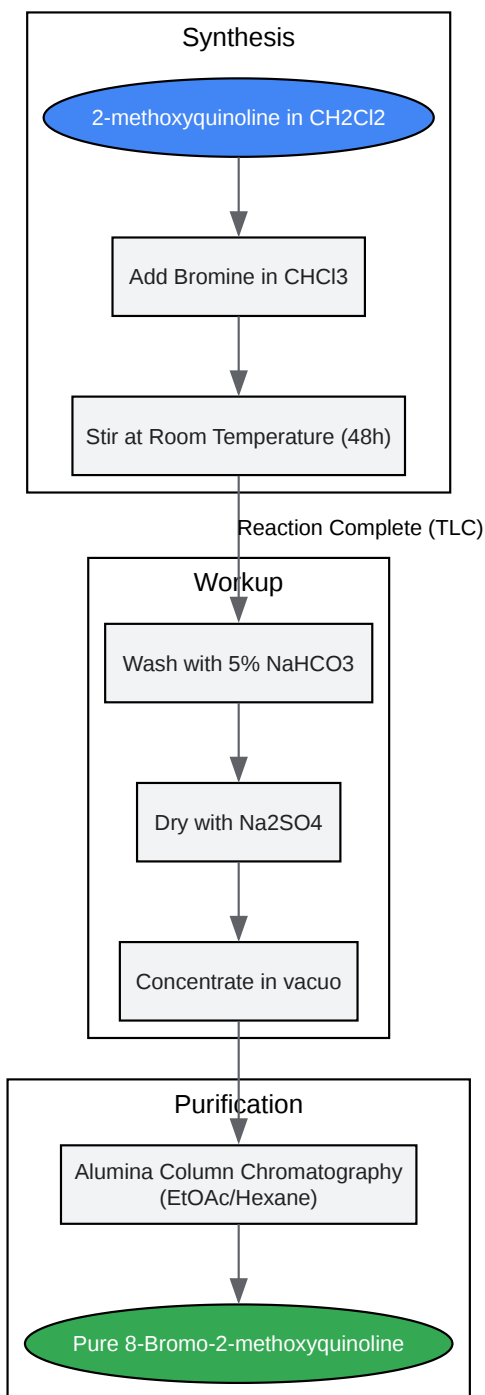
Potential Biological Activity

Derivatives of bromo- and methoxy-substituted quinolines have demonstrated a range of biological activities. Notably, various substituted quinolines have been investigated for their potential as anticancer agents[3][4]. Research has shown that certain 8-substituted quinolines, including those with hydroxyl and methoxy groups, exhibit inhibitory effects against human cancer cell lines such as HT29 (adenocarcinoma), HeLa (cervical cancer), and C6 (glioblastoma)[4]. The specific biological targets and therapeutic applications of **8-Bromo-2-methoxyquinoline**, however, warrant further investigation.

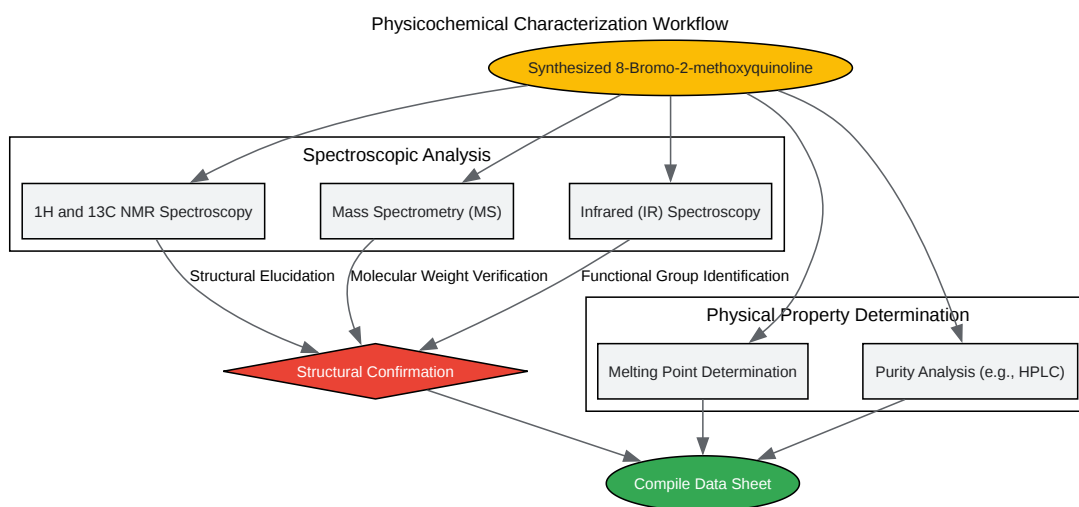
Visualized Workflows

The following diagrams illustrate a proposed synthesis and purification workflow, as well as a logical workflow for the characterization of **8-Bromo-2-methoxyquinoline**.

Synthesis and Purification Workflow for 8-Bromo-2-methoxyquinoline

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Synthesis and Purification Workflow



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Physicochemical Characterization Workflow

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